

Nitryl Fluoride: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nitryl fluoride*

Cat. No.: *B3044571*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **nitryl fluoride** (FNO_2), a powerful fluorinating and nitrating agent. It covers its chemical identity, properties, synthesis protocols, reactivity, and safety considerations to support its application in research and development.

Chemical Identifiers and Properties

Nitryl fluoride is a colorless gas with a pungent odor. It is a molecular species, not ionic, which is consistent with its low boiling point.[1]

Chemical Identifiers

A comprehensive list of chemical identifiers for **nitryl fluoride** is provided in Table 1. These identifiers are crucial for database searches and regulatory compliance. The Chemical Abstracts Service (CAS) number, 10022-50-1, is the most common unique identifier.[2][3]

Table 1: Chemical Identifiers for **Nitryl Fluoride**

Identifier	Value
CAS Number	10022-50-1 [2]
PubChem CID	66203 [2]
EC Number	233-021-0 [2]
UNII	DAT2I9R64A [2]
InChI	InChI=1S/FNO2/c1-2(3)4 [2]
InChIKey	JVJQPDTXIALXOG-UHFFFAOYSA-N [2]
SMILES	--INVALID-LINK--([O-])F [2]

Physicochemical Properties

The key physical and thermodynamic properties of **nitryl fluoride** are summarized in Table 2. This data is essential for designing experiments and understanding its behavior under various conditions.

Table 2: Physicochemical and Thermodynamic Properties of **Nitryl Fluoride**

Property	Value
Molecular Formula	<chem>FNO2</chem> ^[1]
Molar Mass	65.003 g·mol ⁻¹ ^[1]
Melting Point	-166 °C (-267 °F; 107 K) ^[1]
Boiling Point	-72 °C (-98 °F; 201 K) ^[1]
Density (liquid at bp)	1.796 g/cm ³ ^[4]
Density (solid)	1.924 g/cm ³ ^[4]
Standard Heat of Formation (ΔfH°gas)	-19 ± 2 kcal/mol ^[1]
Entropy (S°gas, 1 bar)	260.25 J K ⁻¹ mol ⁻¹ ^[5]
Heat Capacity (Cp at 298.15 K)	49.84 J K ⁻¹ mol ⁻¹ ^[5]
N-F Bond Dissociation Energy	46.0 kcal/mol ^[1]

Spectroscopic Data

The vibrational spectrum of **nitryl fluoride** has been characterized by Infrared (IR) and Raman spectroscopy. The fundamental vibrational frequencies are crucial for its identification and for theoretical studies of its molecular structure. A summary of the observed frequencies is provided in Table 3.

Table 3: Vibrational Frequencies of **Nitryl Fluoride**

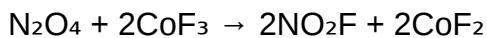
Wavenumber (cm ⁻¹)	Assignment
1791	ν ₄ (B ₁) NO ₂ asymmetric stretch
1309	ν ₁ (A ₁) NO ₂ symmetric stretch
822	ν ₂ (A ₁) N-F stretch
570	ν ₅ (B ₁) NO ₂ rock
562	ν ₃ (A ₁) ONO bend
460	ν ₆ (B ₂) Out-of-plane bend

Synthesis and Experimental Protocols

Nitryl fluoride can be synthesized by several methods. The direct fluorination of nitrogen dioxide is highly exothermic and can lead to impure products.^[1] A more controlled and reliable method involves the reaction of nitrogen dioxide with cobalt(III) fluoride.^[6]

Synthesis via Cobalt(III) Fluoride

This method provides a high yield of essentially pure **nitryl fluoride**.^[6] The overall reaction is:

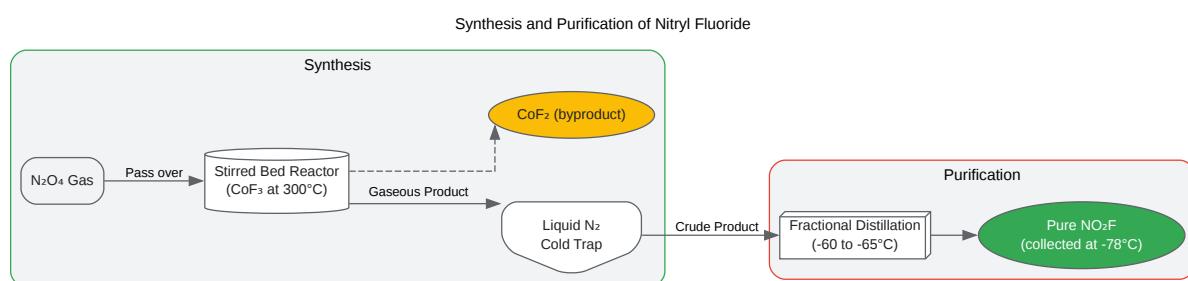


The cobalt(II) fluoride byproduct can be regenerated to cobalt(III) fluoride by treatment with fluorine gas.^[6]

- **Apparatus Setup:** A stirred-bed reactor made of a material resistant to fluorine and **nitryl fluoride**, such as Monel, is required. The reactor should be equipped with a gas inlet, a gas outlet, and a mechanism for stirring the solid reactant. The outlet should be connected to a series of cold traps (cooled with liquid nitrogen) to collect the **nitryl fluoride** product.
- **Reactants:**
 - Cobalt(III) fluoride (CoF_3)
 - Nitrogen dioxide (N_2O_4)
- **Procedure:**
 - The reactor is charged with cobalt(III) fluoride.
 - The reactor is heated to 300 °C.
 - Nitrogen dioxide is passed over the stirred bed of cobalt(III) fluoride.
 - The gaseous product, **nitryl fluoride**, is collected in the liquid nitrogen-cooled traps.
- **Purification:**

- The crude product is purified by fractional distillation. The distillation can be performed from a copper flask held at -60 to -65 °C, with the purified **nitryl fluoride** collected in a receiver maintained at -78 °C.[6]
- Characterization:
 - The identity and purity of the product can be confirmed by elemental analysis and spectroscopic methods (IR and Raman).

The synthesis and purification workflow is illustrated in the following diagram:



[Click to download full resolution via product page](#)

*Workflow for the synthesis and purification of **nitryl fluoride**.*

Reactivity and Reaction Mechanisms

Nitryl fluoride is a strong oxidizing and fluorinating agent.[1] It is also a potent nitrating agent, capable of introducing a nitro group (- NO_2) into organic compounds.[7]

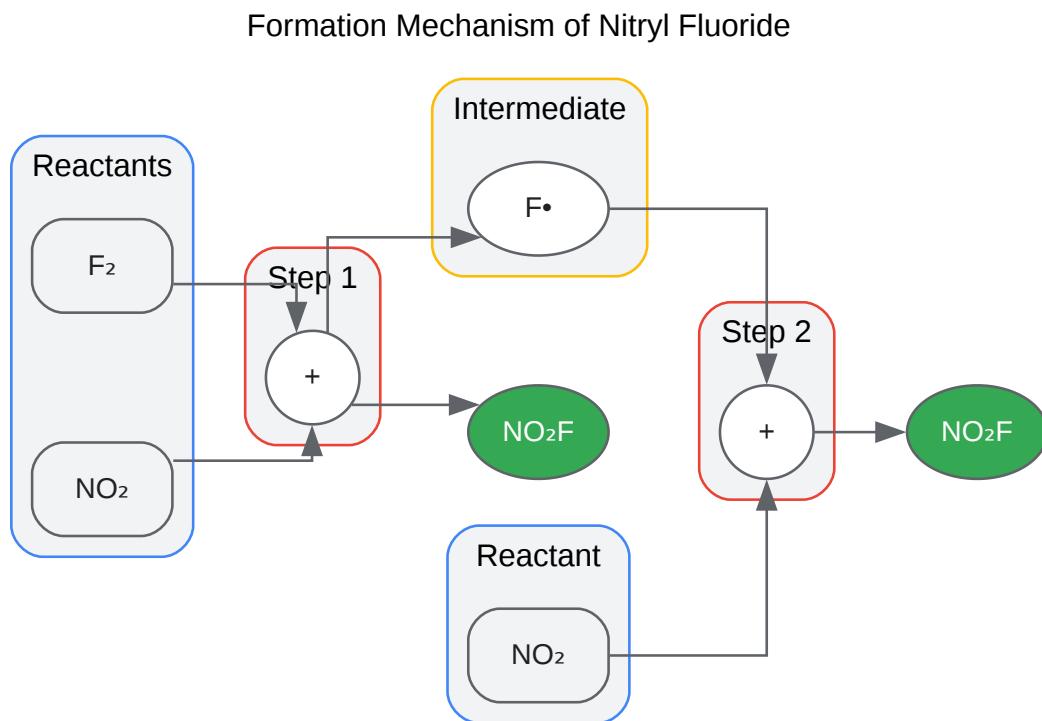
Formation Mechanism

The formation of **nitryl fluoride** from nitrogen dioxide and fluorine gas is believed to proceed through a two-step radical mechanism.

- Step 1: Fluorine gas reacts with nitrogen dioxide to form **nitryl fluoride** and a fluorine radical. $NO_2(g) + F_2(g) \rightarrow NO_2F(g) + F(g)$
- Step 2: The fluorine radical reacts with another molecule of nitrogen dioxide to produce a second molecule of **nitryl fluoride**. $NO_2(g) + F(g) \rightarrow NO_2F(g)$

The overall reaction is: $2\text{NO}_2(\text{g}) + \text{F}_2(\text{g}) \rightarrow 2\text{NO}_2\text{F}(\text{g})$

The mechanism is depicted in the following diagram:



[Click to download full resolution via product page](#)

*Radical mechanism for the formation of **nitryl fluoride**.*

Aromatic Nitration

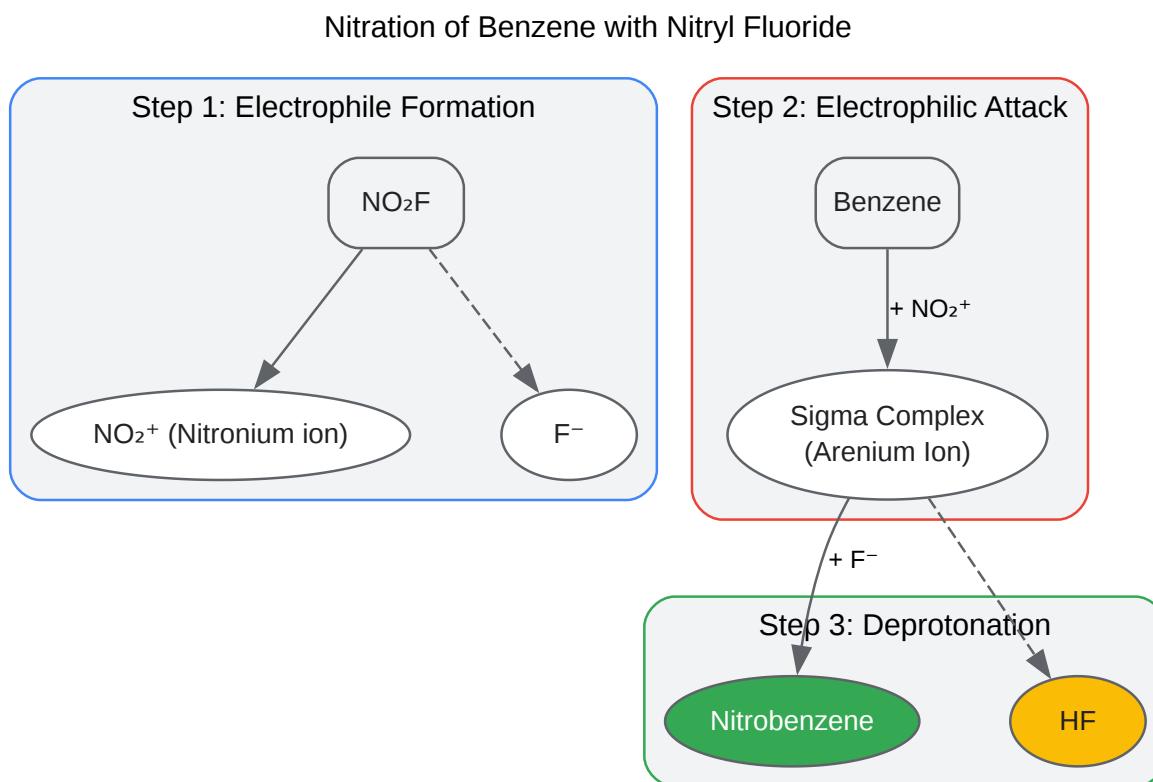
Nitryl fluoride is an effective reagent for the nitration of aromatic compounds, such as benzene, to produce nitroaromatics.^[7] The reaction is believed to proceed via an electrophilic aromatic substitution mechanism, where the electrophile is the nitronium ion (NO_2^+), formed by the heterolytic cleavage of the N-F bond.

The mechanism for the nitration of benzene with **nitryl fluoride** is as follows:

- Formation of the electrophile: **Nitryl fluoride** generates the nitronium ion. $\text{NO}_2\text{F} \rightarrow \text{NO}_2^+ + \text{F}^-$

- Electrophilic attack: The nitronium ion attacks the electron-rich benzene ring, forming a resonance-stabilized carbocation known as a sigma complex or arenium ion.
- Deprotonation: A weak base, such as the fluoride ion, removes a proton from the sigma complex, restoring the aromaticity of the ring and forming the nitrobenzene product.

This electrophilic substitution mechanism is illustrated below:



[Click to download full resolution via product page](#)

Mechanism of electrophilic aromatic nitration of benzene.

Safety and Handling

Nitryl fluoride is a hazardous substance that must be handled with extreme caution in a well-ventilated area, preferably within a fume hood. It is a strong oxidizing agent and is highly reactive.

Hazards

- Toxicity: It is toxic upon inhalation and is a severe irritant to the skin, eyes, and mucous membranes.[2]
- Reactivity: It hydrolyzes rapidly in water to produce nitric acid and hydrofluoric acid.[4] It can react explosively with reducing agents and ignites on contact with many metals and non-metals.[6]
- Corrosivity: Due to its reactivity and the formation of hydrofluoric acid upon contact with moisture, it is corrosive to many materials, including glass.[6]

Personal Protective Equipment (PPE)

When handling **nitryl fluoride**, the following PPE is mandatory:

- Eye Protection: Chemical splash goggles and a face shield.[8]
- Hand Protection: Chemical-resistant gloves (e.g., neoprene or nitrile).
- Body Protection: A lab coat and, for larger quantities, a chemical-resistant apron or suit.
- Respiratory Protection: Use in a fume hood is essential. For emergencies, a self-contained breathing apparatus (SCBA) may be necessary.

Handling and Storage

- Handling: Use non-sparking tools and ensure adequate ventilation. Avoid contact with skin, eyes, and clothing.[8]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Store away from incompatible materials such as organic compounds, reducing agents, and moisture.[8]
- Materials Compatibility: Due to its high reactivity, especially its tendency to release hydrofluoric acid, glass apparatus should be avoided.[6] Materials such as Monel, copper, and stainless steel are more suitable for handling and storing **nitryl fluoride**.

Polytetrafluoroethylene (PTFE) may also be a suitable material for seals and gaskets.

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disclaimer: This guide is intended for informational purposes only and does not constitute a substitute for professional safety training and a thorough review of the Safety Data Sheet (SDS) before handling **nitryl fluoride**. Always follow your institution's safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nitryl fluoride - Wikipedia [en.wikipedia.org]
- 2. Nitryl fluoride | FNO₂ | CID 66203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Nitryl fluoride | FNO₂ | CID 66203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. CCCBDB listing of experimental data page 2 [cccbdb.nist.gov]
- 6. electronicsandbooks.com [electronicsandbooks.com]
- 7. worldscientific.com [worldscientific.com]
- 8. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 10022-50-1 Name: Nitryl fluoride [xixisys.com]

- To cite this document: BenchChem. [Nitryl Fluoride: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3044571#nitryl-fluoride-cas-number-and-chemical-identifiers\]](https://www.benchchem.com/product/b3044571#nitryl-fluoride-cas-number-and-chemical-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com